

A Comprehensive Technical Guide to the Physical Properties of Methyl Octacosanoate

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Compound of Interest

Compound Name: Methyl octacosanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **methyl octacosanoate**, a long-chain fatty acid methyl ester. The information herein is intended to support research, development, and quality control activities by providing key data points and standardized experimental methodologies.

Core Physical Properties

Methyl octacosanoate is a saturated fatty acid methyl ester with the chemical formula $C_{29}H_{58}O_2$.^{[1][2][3]} It is also known by its synonyms, methyl montanate and octacosanoic acid methyl ester.^[2]

Summary of Quantitative Data

The following table summarizes the key physical properties of **methyl octacosanoate**, compiled from various sources.

Property	Value	Units	References
Molecular Formula	C ₂₉ H ₅₈ O ₂		
Molecular Weight	438.77	g/mol	
	438.8	g/mol	
	438.7696	g/mol	
Melting Point	67 - 69	°C	
	153 - 156	°F	
Boiling Point	458.2 ± 8.0 (Predicted)	°C	
Density	0.859 ± 0.06 (Predicted)	g/cm ³	
Appearance	White powder		
	Powder		
	Solid		
Solubility	Water: Insoluble/Partly Miscible		
Ethanol: 25	mg/mL		
DMSO: 10	mg/mL		
DMF: 25	mg/mL		
DMF:PBS (pH 7.2) (1:3): 0.25	mg/mL		

Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible research. The following sections outline standardized protocols for melting point and solubility determination.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a general method for determining the melting point of a powdered substance like **methyl octacosanoate** using a capillary tube method.

Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- **Methyl octacosanoate** sample (powdered)
- Mortar and pestle (if sample is not already powdered)
- Heating medium (e.g., silicone oil for Thiele tube)

Procedure:

- Sample Preparation: Ensure the **methyl octacosanoate** sample is completely dry and in a fine powdered form. If necessary, grind the sample gently using a mortar and pestle.
- Capillary Tube Loading: Introduce the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down. The packed sample height should be approximately 2-3 mm.
- Apparatus Setup:
 - Mel-Temp Apparatus: Place the loaded capillary tube into the sample holder of the apparatus.
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Immerse the thermometer and attached capillary in the Thiele tube containing the heating oil.

- **Heating:** Begin heating the apparatus. For an unknown sample, a rapid initial heating can be performed to determine an approximate melting range. For a more accurate measurement, heat rapidly to about 15-20°C below the expected melting point, then slow the heating rate to 1-2°C per minute.
- **Observation:** Observe the sample closely through the magnifying lens of the apparatus.
- **Data Recording:** Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).
- **Cooling and Repetition:** Allow the apparatus to cool. A fresh sample in a new capillary tube should be used for each subsequent determination to ensure accuracy.

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The following is a general protocol for the qualitative and semi-quantitative determination of solubility.

Materials:

- Test tubes or vials
- Vortex mixer
- Analytical balance
- Pipettes
- Various solvents (e.g., water, ethanol, DMSO, DMF)
- **Methyl octacosanoate** sample
- Centrifuge (for quantitative analysis)
- Spectrophotometer or HPLC (for quantitative analysis)

Qualitative Procedure:

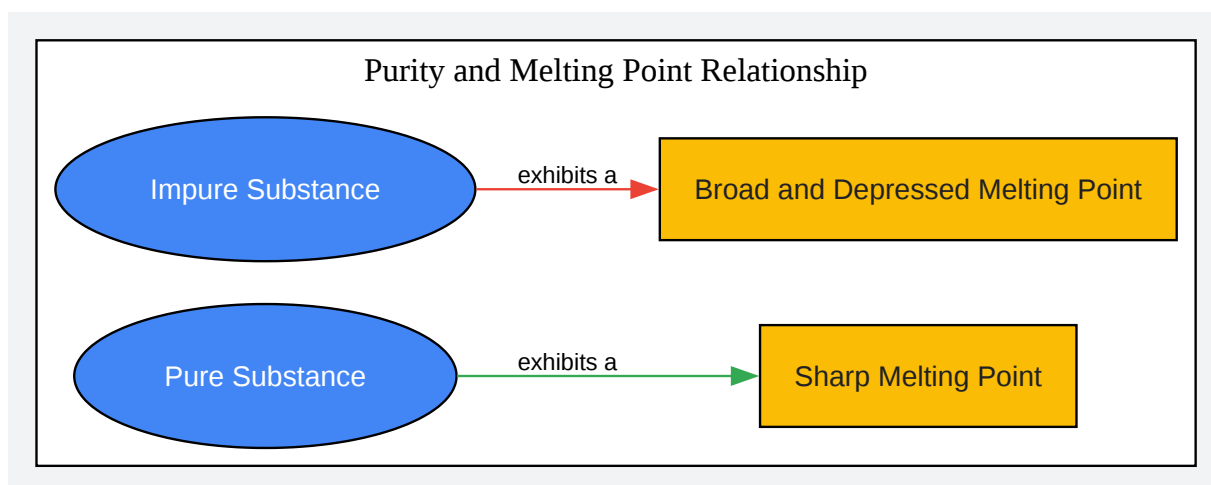
- Add a small, pre-weighed amount (e.g., 1-5 mg) of **methyl octacosanoate** to a test tube.
- Add a known volume (e.g., 1 mL) of the desired solvent to the test tube.
- Vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution for any undissolved solid.
- Record the solubility as "soluble," "partially soluble," or "insoluble."

Quantitative (Equilibrium Solubility) Procedure:

- Add an excess amount of **methyl octacosanoate** to a vial containing a known volume of the test solvent, ensuring there is visible undissolved solid.
- Seal the vial and place it in a shaker or incubator at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- After equilibration, centrifuge the sample at high speed to pellet the undissolved solid.
- Carefully collect a known volume of the supernatant.
- Analyze the concentration of the dissolved **methyl octacosanoate** in the supernatant using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC, against a standard curve.

Logical Relationships and Diagrams

The purity of a substance has a direct impact on its physical properties, particularly its melting point. This relationship is a fundamental concept in chemical analysis.



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Caption: Relationship between substance purity and melting point characteristics.

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